

Personal protective equipment for handling (aS)-PH-797804

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (aS)-PH-797804

Cat. No.: B1679756

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Essential Safety and Handling Guide for (aS)-PH-797804

For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling and disposal of **(aS)-PH-797804**, a selective p38 mitogen-activated protein kinase (MAPK) inhibitor. Adherence to these guidelines is essential to ensure a safe laboratory environment and proper management of this research chemical.

Personal Protective Equipment (PPE)

When handling **(aS)-PH-797804**, a comprehensive approach to personal protection is necessary to minimize exposure and ensure safety. The following PPE is recommended:

| PPE Category | Recommended Equipment | Specifications |
|-------------------------|---|--|
| Eye and Face Protection | Safety glasses with side shields or chemical safety goggles | Must comply with ANSI Z87.1 standards. A face shield may be required for operations with a significant splash potential. |
| Hand Protection | Chemical-resistant gloves | Nitrile or neoprene gloves are generally suitable. Always inspect gloves for integrity before use and change them frequently, especially after direct contact with the compound. |
| Body Protection | Laboratory coat | A standard lab coat is required. For procedures with a higher risk of splashes or spills, a chemically resistant apron or gown should be worn over the lab coat. |
| Respiratory Protection | Use in a well-ventilated area. | A NIOSH-approved respirator may be necessary if handling large quantities, generating dust or aerosols, or if engineering controls (like a fume hood) are not available or sufficient. |

Operational and Disposal Plans

Proper handling and disposal of **(aS)-PH-797804** are critical for laboratory safety and environmental protection.

Handling and Storage

- Engineering Controls: Handle **(aS)-PH-797804** in a well-ventilated area, preferably within a chemical fume hood, especially when handling the solid form or preparing solutions.

- Procedural Controls:
 - Avoid inhalation of dust or vapors.
 - Prevent contact with skin and eyes.
 - Wash hands thoroughly after handling.
 - Do not eat, drink, or smoke in areas where the chemical is handled.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials.

Disposal Plan

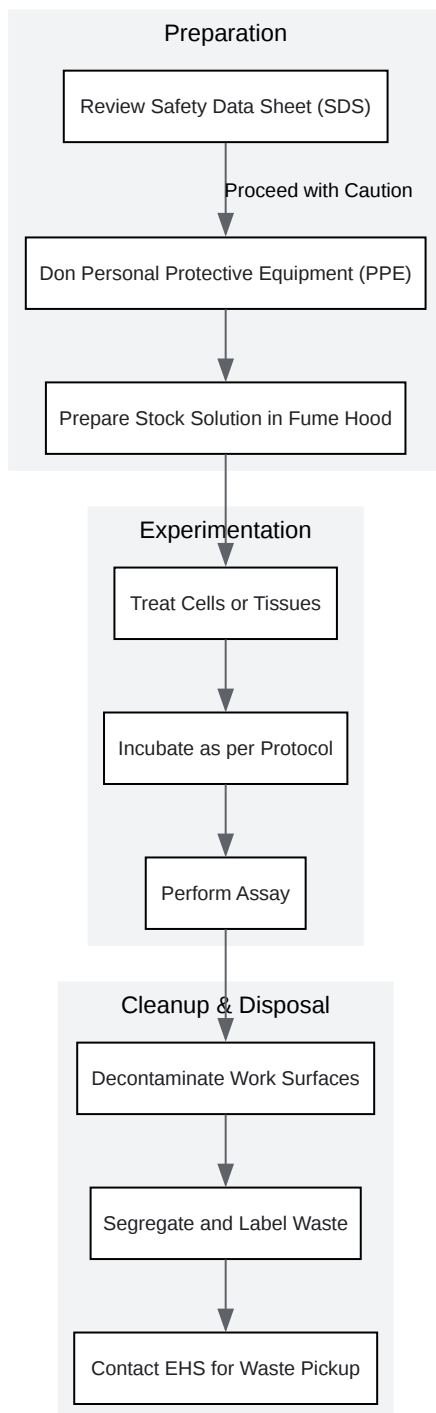
Dispose of **(aS)-PH-797804** and its containers in accordance with all applicable local, state, and federal regulations.

- Waste Identification: Unused **(aS)-PH-797804** and any materials contaminated with it (e.g., gloves, wipes, pipette tips) should be considered chemical waste.
- Containerization: Collect waste in a designated, properly labeled, and sealed container. The label should clearly identify the contents as "**(aS)-PH-797804** waste."
- Disposal Route: Contact your institution's Environmental Health and Safety (EHS) office to arrange for proper disposal by a licensed chemical waste management company. Do not dispose of **(aS)-PH-797804** down the drain or in the regular trash.

Experimental Workflow

The following diagram outlines a typical experimental workflow for utilizing **(aS)-PH-797804** in a laboratory setting, emphasizing the integration of safety procedures at each step.

Experimental Workflow for (aS)-PH-797804

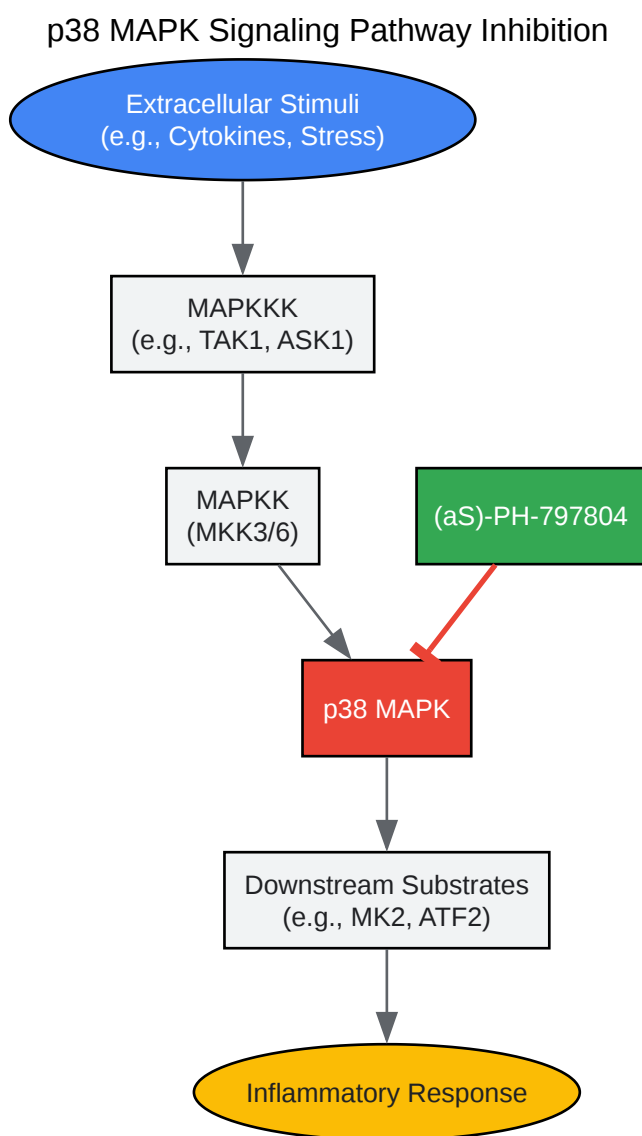


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A typical experimental workflow incorporating safety steps.

Signaling Pathway Inhibition

(aS)-PH-797804 is a potent and selective inhibitor of the p38 MAPK signaling pathway, which plays a key role in inflammatory responses. The diagram below illustrates the point of inhibition within this pathway.



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Inhibition of p38 MAPK by **(aS)-PH-797804**.

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com